

Unveiling the Intricacies of Maglifloenone: A Technical Guide

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Compound of Interest

Compound Name: *Maglifloenone*

Cat. No.: *B15592453*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Maglifloenone, a naturally occurring lignan isolated from the flowers of *Magnolia liliflora*, presents a unique and complex chemical architecture. This technical guide provides a comprehensive overview of the chemical structure, spectroscopic properties, and relevant biological context of **Maglifloenone**. Detailed experimental data, where publicly available, is presented in a structured format to facilitate understanding and further research. This document serves as a foundational resource for professionals engaged in natural product chemistry, medicinal chemistry, and drug discovery.

Chemical Structure and Properties

Maglifloenone is classified as a spirocyclohexadienone neolignan. Its chemical formula is $C_{22}H_{26}O_6$, with a molecular weight of 386.44 g/mol. The structure is characterized by a complex, polycyclic framework.

Identifier	Value
IUPAC Name	(1S,8S,10S,11R)-3-methoxy-11-methyl-10-(3,4,5-trimethoxyphenyl)-7-oxatricyclo[6.3.1.0 ^{1,6}]dodeca-2,5-dien-4-one
CAS Number	82427-77-8
Molecular Formula	C ₂₂ H ₂₆ O ₆
Molecular Weight	386.44 g/mol
SMILES	<chem>C[C@H]1[C@]2(C3C(O[C@@]3([H])C[C@@H]1C4=CC(OC)=C(OC)C(OC)=C4)=CC(C(OC)=C2)=O</chem>
Source	Magnolia liliflora

Spectroscopic Data

The structural elucidation of **Maglifloenone** was primarily achieved through a combination of spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. The original data is found in the publication: Talapatra, B., Chaudhuri, P. K., & Talapatra, S. K. (1982). (-)-**Maglifloenone**, a novel spirocyclohexadienone neolignan and other constituents from *Magnolia liliflora*. *Phytochemistry*, 21(3), 747-750. While the full, detailed spectra are proprietary to the publication, the key spectral characteristics are summarized below based on available information.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is pivotal for determining the carbon-hydrogen framework of **Maglifloenone**.

Table 2: Key ¹H and ¹³C NMR Data (Predicted/Reported)

Atom No.	^1H Chemical Shift (δ , ppm)	^{13}C Chemical Shift (δ , ppm)
Data unavailable in publicly accessible sources.	Data unavailable in publicly accessible sources.	Data unavailable in publicly accessible sources.

| Researchers are directed to the original 1982 Phytochemistry publication for detailed spectral assignments. |

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **Maglifloenone**, further confirming its elemental composition and structural motifs.

Table 3: Mass Spectrometry Data

Technique	Ionization Mode	m/z Value	Interpretation
High-Resolution MS	ESI+	$[\text{M}+\text{H}]^+$	Corresponds to $\text{C}_{22}\text{H}_{27}\text{O}_6$

| Detailed fragmentation data is not publicly available. |

Infrared (IR) Spectroscopy

IR spectroscopy helps in identifying the functional groups present in the **Maglifloenone** molecule.

Table 4: Infrared Spectroscopy Data

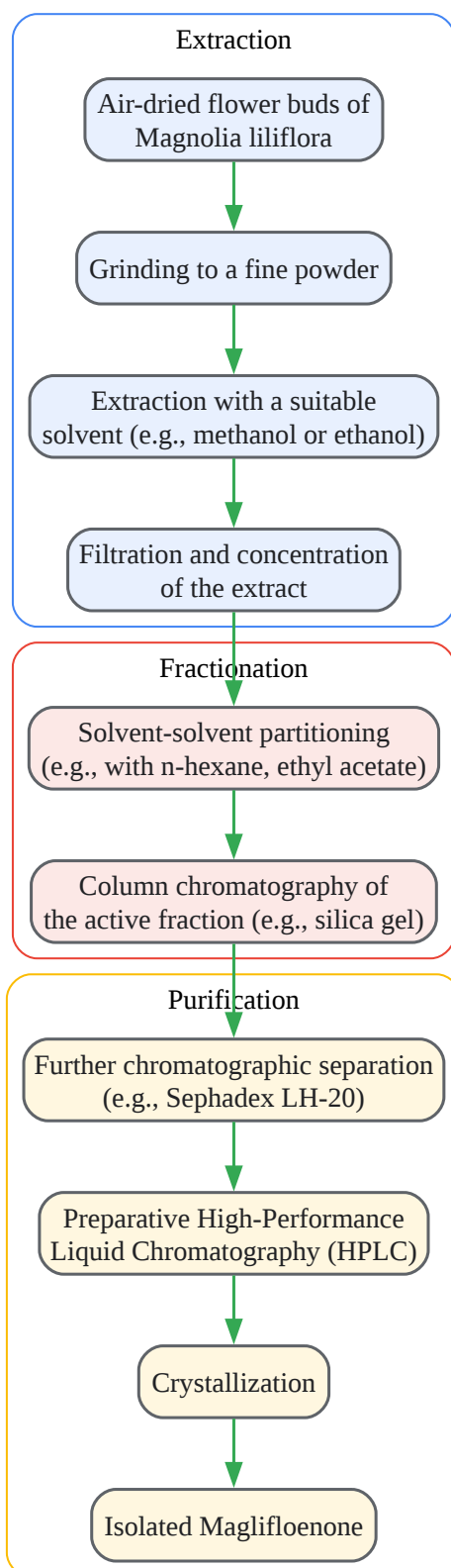
Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
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| Specific absorption bands are not publicly available. | Data unavailable | Expected absorptions for C=O (ketone), C-O-C (ether), C=C (aromatic), and C-H bonds. |

Experimental Protocols

Isolation of Maglifloenone from *Magnolia liliflora*

The following is a generalized workflow for the isolation of lignans from plant material, based on common phytochemical practices. The specific details for **Maglifloenone** can be found in the primary literature.



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Caption: Generalized workflow for the isolation of **Maglifloenone**.

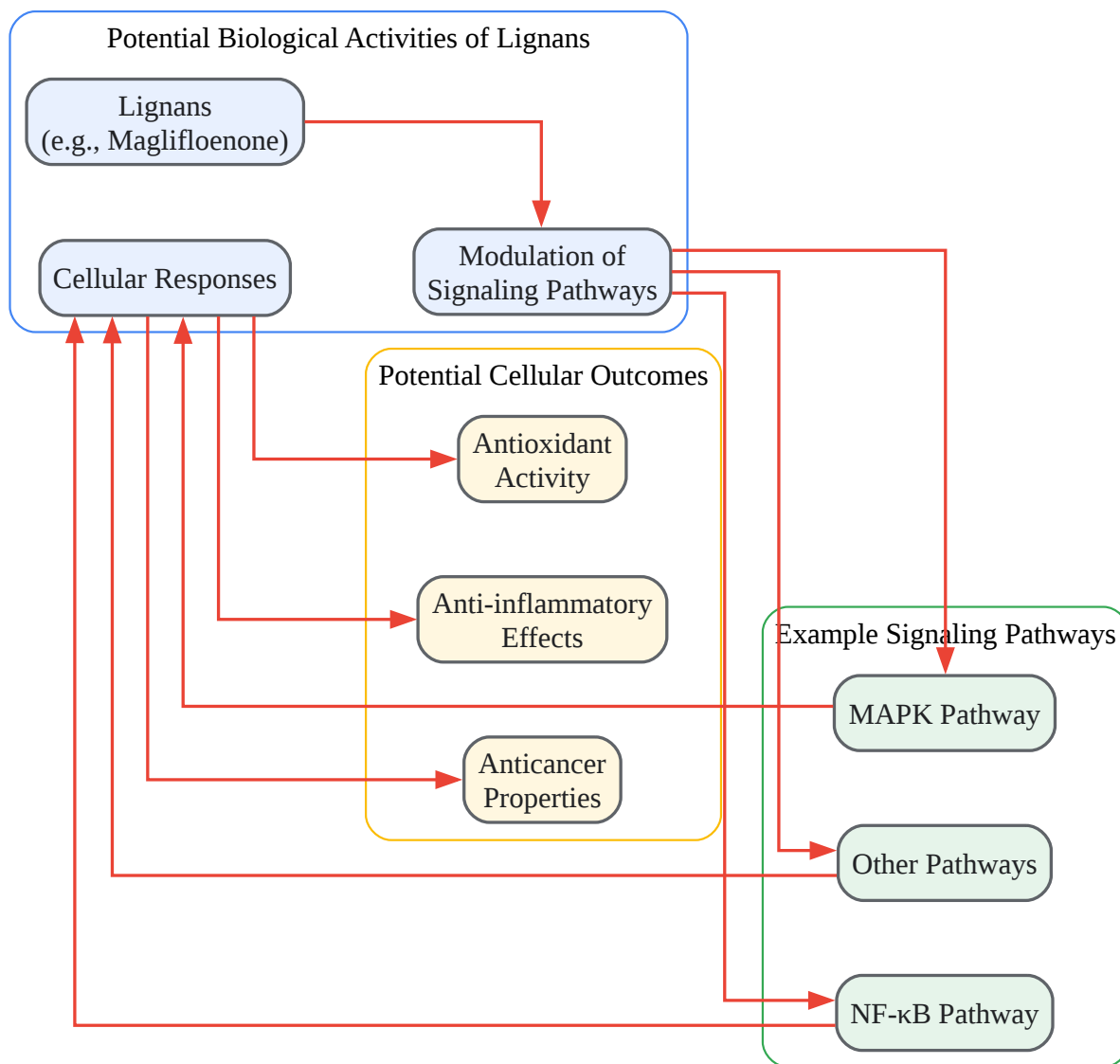
Synthesis of Maglifloenone

Currently, there is no publicly available literature detailing the total synthesis of **Maglifloenone**. The synthesis of such a complex natural product would likely involve a multi-step process, potentially employing strategies such as asymmetric synthesis and novel cyclization reactions to construct the spirocyclic core and control the stereochemistry.

Biological Activity and Signaling Pathways

While specific studies on the biological activity and signaling pathways of **Maglifloenone** are limited in publicly accessible databases, its classification as a lignan suggests potential biological activities. Lignans, as a class, are known to exhibit a wide range of pharmacological effects, including anti-inflammatory, antioxidant, and anticancer properties.

Research on other lignans isolated from *Magnolia* species has shown modulation of various signaling pathways. For instance, magnolol, another lignan from *Magnolia*, has been shown to inhibit the NF- κ B and MAPK signaling pathways.^[1] It is plausible that **Maglifloenone** may exert its biological effects through similar mechanisms. Further investigation is required to elucidate the specific molecular targets and signaling cascades affected by **Maglifloenone**.



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Caption: Hypothetical signaling pathways modulated by lignans.

Conclusion

Maglifloenone stands as a structurally intriguing natural product with potential for further scientific exploration. This guide has consolidated the available information on its chemical structure, properties, and biological context. The lack of extensive public data on its synthesis and specific biological activities highlights a clear opportunity for future research. The detailed spectroscopic and isolation data, once fully accessible from the primary literature, will be invaluable for chemists and pharmacologists seeking to synthesize and evaluate this and related compounds for potential therapeutic applications.

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References

- 1. [Insights on the Multifunctional Activities of Magnolol - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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